

2-Hydroxynicotinaldehyde: A Technical Guide to Commercial Availability and Purity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxynicotinaldehyde

Cat. No.: B1277654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of **2-Hydroxynicotinaldehyde** (CAS No. 36404-89-4), a valuable building block in medicinal chemistry and organic synthesis. This document outlines commercially available sources, typical purity levels, and detailed analytical methodologies for quality assessment. Furthermore, it includes a representative signaling pathway to illustrate the potential biological relevance of related hydroxy-aldehyde compounds in drug discovery.

Commercial Availability

2-Hydroxynicotinaldehyde is available from several chemical suppliers. The purity and quantity offered can vary, and it is recommended to contact suppliers directly for the most current information. Below is a summary of known suppliers and their listed purities.

Supplier	CAS Number	Purity	Catalog Number (Example)	Notes
Career Henan Chemical Co.	36404-89-4	98%	Not Specified	As listed on ChemicalBook. [1]
Dideu Industries Group Limited	36404-89-4	99.00%	Not Specified	As listed on ChemicalBook.
ChemScene	36404-89-4	≥97%	CS-W003412	-
Sigma-Aldrich	36404-89-4	97%	Not Specified	Product is discontinued.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₅ NO ₂	ChemScene
Molecular Weight	123.11 g/mol	ChemScene, Sigma-Aldrich
Appearance	Beige solid / powder or crystals	ChemicalBook, Sigma-Aldrich [2]
Melting Point	223-225 °C	ChemicalBook [1] , Sigma-Aldrich
Synonyms	2-Oxo-1,2-dihydropyridine-3-carbaldehyde, 2-Hydroxy-pyridine-3-carbaldehyde	ChemScene, Sigma-Aldrich
Storage	2-8°C, protect from light, stored under nitrogen	ChemScene, Sigma-Aldrich

Experimental Protocols

Synthesis of 2-Hydroxynicotinaldehyde

A common laboratory-scale synthesis involves the hydrolysis of 2-chloro-3-pyridinecarboxaldehyde.^[1]

Materials:

- 2-chloro-3-pyridinecarboxaldehyde
- 3 M aqueous hydrochloric acid
- 3% hydrogen peroxide solution
- Solid potassium carbonate
- Ethanol

Procedure:

- Suspend 2-chloro-3-pyridinecarboxaldehyde (2.00 mmol, 0.283 g) in 2 mL of 3 M aqueous hydrochloric acid in a microwave-safe sealed vial.^[1]
- Add four drops of a 3% hydrogen peroxide solution to the suspension.^[1]
- Heat the mixture in a microwave reactor at 100 °C for 2 hours.^[1]
- After the reaction is complete, cool the vial to room temperature to allow the product to begin crystallizing.^[1]
- Neutralize the suspension by the careful addition of solid potassium carbonate until gas evolution ceases.^[1]
- Isolate the precipitate by filtration.^[1]
- Recrystallize the crude product from a minimum volume of ethanol to yield pure **2-hydroxynicotinaldehyde**.^[1]

Expected Yield: Approximately 77% (0.190 g).^[1]

Characterization Data:

- ^1H NMR (300 MHz, DMSO- d_6): δ 12.37 (br s, 1H), 10.05 (d, J = 0.7 Hz, 1H), 7.95 (dd, J = 7.1, 2.3 Hz, 1H), 7.80 (dd, J = 6.3, 2.3 Hz, 1H), 6.36 (t, J = 6.7 Hz, 1H).[\[1\]](#)
- ^{13}C NMR (75 MHz, DMSO- d_6): δ 189.0, 162.0, 143.4, 142.6, 124.2, 105.3.[\[1\]](#)

Purity Analysis

The purity of **2-Hydroxynicotinaldehyde** can be reliably determined using High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. The following are general protocols that can be adapted for this purpose.

1. High-Performance Liquid Chromatography (HPLC)

This method is suitable for determining the purity by area normalization.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18, 150 mm x 4.6 mm, 5 μm particle size.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: A suitable gradient, for example, 30% B to 80% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 $^\circ\text{C}$.
- Detection Wavelength: 230 nm (or a wavelength of maximum absorbance for **2-Hydroxynicotinaldehyde**).
- Injection Volume: 10 μL .

Sample Preparation:

- Accurately weigh and dissolve approximately 25 mg of the **2-Hydroxynicotinaldehyde** sample in a suitable diluent (e.g., a mixture of Mobile Phase A and B) in a 50 mL volumetric flask to achieve a concentration of 0.5 mg/mL.
- Filter the solution through a 0.45 μm syringe filter before injection.

Data Analysis: The purity is calculated using the area normalization method, where the peak area of **2-Hydroxynicotinaldehyde** is expressed as a percentage of the total area of all observed peaks.

2. Quantitative NMR (qNMR)

qNMR can be used for an accurate determination of purity against a certified internal standard.

Instrumentation and Reagents:

- NMR Spectrometer: 400 MHz or higher.
- Deuterated Solvent: DMSO- d_6 .
- Internal Standard: A high-purity standard with a known purity value (e.g., maleic anhydride or dimethyl sulfone) that has a simple spectrum with peaks that do not overlap with the analyte.

Sample Preparation:

- Accurately weigh ~15 mg of the **2-Hydroxynicotinaldehyde** sample into an NMR tube.
- Accurately weigh ~10 mg of the internal standard into the same tube.
- Add ~0.7 mL of DMSO- d_6 , ensuring complete dissolution.

NMR Acquisition Parameters:

- Pulse Program: Standard 1D proton experiment with a sufficient relaxation delay (e.g., 5 times the longest T_1).
- Number of Scans: 16 or higher for a good signal-to-noise ratio.

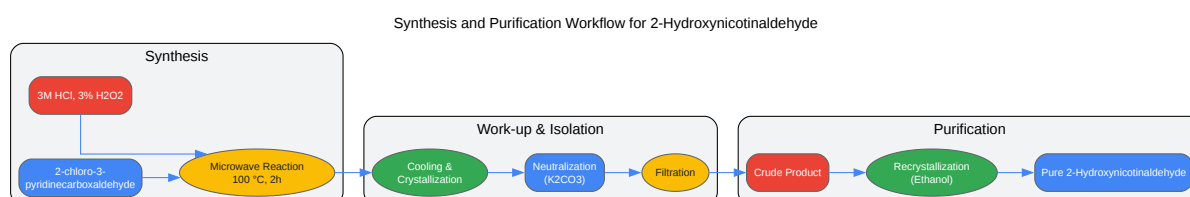
Data Analysis:

- Apply phasing and baseline correction to the spectrum.
- Integrate a well-resolved, non-exchangeable proton signal from the analyte (e.g., the aldehyde proton) and a signal from the internal standard.
- Calculate the purity using the following formula: $\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{std}}) * (W_{\text{std}} / W_{\text{analyte}}) * P_{\text{std}}$ Where:
 - I = Integral Area
 - N = Number of Protons for the integrated signal
 - M = Molar Mass
 - W = Weight
 - P = Purity of the standard

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the workflow for the synthesis and purification of **2-Hydroxynicotinaldehyde**.



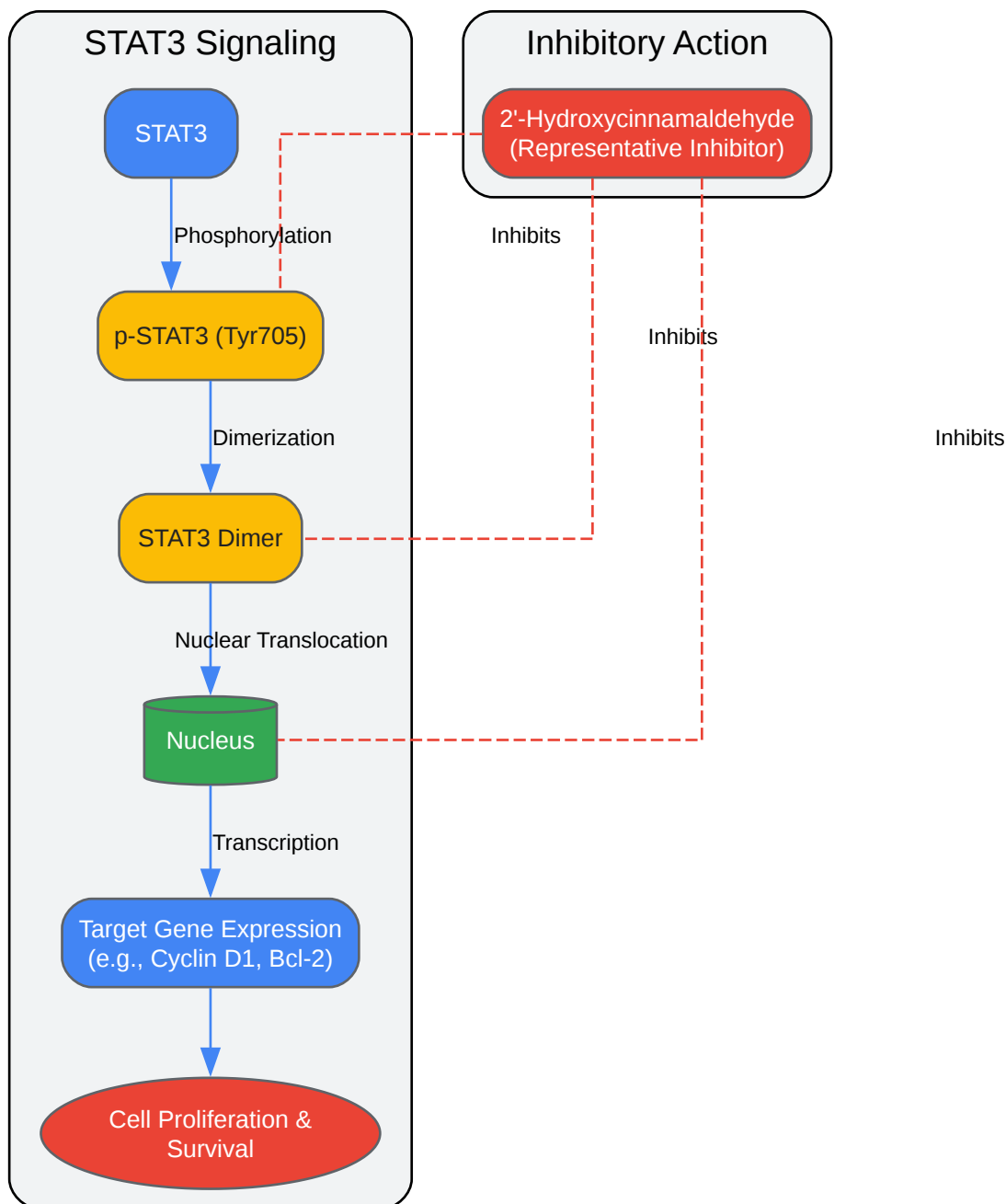
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Caption: Workflow for the synthesis and purification of **2-Hydroxynicotinaldehyde**.

Representative Signaling Pathway: STAT3 Inhibition

While no specific signaling pathways for **2-Hydroxynicotinaldehyde** have been prominently documented in the reviewed literature, the structurally related compound 2'-Hydroxycinnamaldehyde has been shown to inhibit the STAT3 signaling pathway, which is a critical regulator of cell survival and proliferation.^{[3][4]} This pathway is presented here as a representative example of how a hydroxy-aldehyde functionalized aromatic compound can exert biological effects.

Representative Signaling Pathway: STAT3 Inhibition

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Caption: Inhibition of the STAT3 signaling pathway by 2'-Hydroxycinnamaldehyde.

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- To cite this document: BenchChem. [2-Hydroxynicotinaldehyde: A Technical Guide to Commercial Availability and Purity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277654#commercial-availability-and-purity-of-2-hydroxynicotinaldehyde]

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